

Application Notes and Protocols for 1-Cyclopentyl-4-nitrosopiperazine

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Compound of Interest

Compound Name: 1-Cyclopentyl-4-nitrosopiperazine

Cat. No.: B1601858

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for research use only and provides summary guidelines for the handling and storage of **1-Cyclopentyl-4-nitrosopiperazine** (CPNP). It is not a substitute for a comprehensive risk assessment and the Safety Data Sheet (SDS) provided by the supplier. All laboratory personnel must be thoroughly trained in handling hazardous materials before working with this compound.

Introduction

1-Cyclopentyl-4-nitrosopiperazine (CPNP) is a nitrosamine compound with the molecular formula $C_9H_{17}N_3O$.^[1] It is recognized as a nitrosamine drug substance-related impurity (NDSRI), particularly in antimicrobial agents like rifampin and rifapentine.^{[1][2]} The International Agency for Research on Cancer (IARC) classifies CPNP as a Group 2B agent, indicating it is possibly carcinogenic to humans.^[1] Due to its potential health risks, strict adherence to safety protocols during handling and storage is imperative.

Physicochemical and Safety Data

A summary of the key properties and hazard information for CPNP is provided in the tables below.

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	61379-66-6	[1][3][4][5][6][7][8][9]
Molecular Formula	C ₉ H ₁₇ N ₃ O	[1][3][4][5][6][9]
Molecular Weight	183.26 g/mol	[1][5][9]
Appearance	Colorless to yellow-orange clear liquid	[1]
Purity	>95.0% (GC)	
Flash Point	146 °C	

Table 2: Hazard Identification and GHS Classification

Hazard Statement	Description	GHS Pictogram	Signal Word
H302 + H312 + H332	Harmful if swallowed, in contact with skin or if inhaled.[6]	Danger	Danger
H314	Causes severe skin burns and eye damage.[6]	Danger	Danger
H350	May cause cancer.[6]	Danger	Danger
H335	May cause respiratory irritation.[6]	Warning	Warning

Handling Protocols

Due to its hazardous nature, CPNP must be handled in a controlled laboratory environment.

Personal Protective Equipment (PPE)

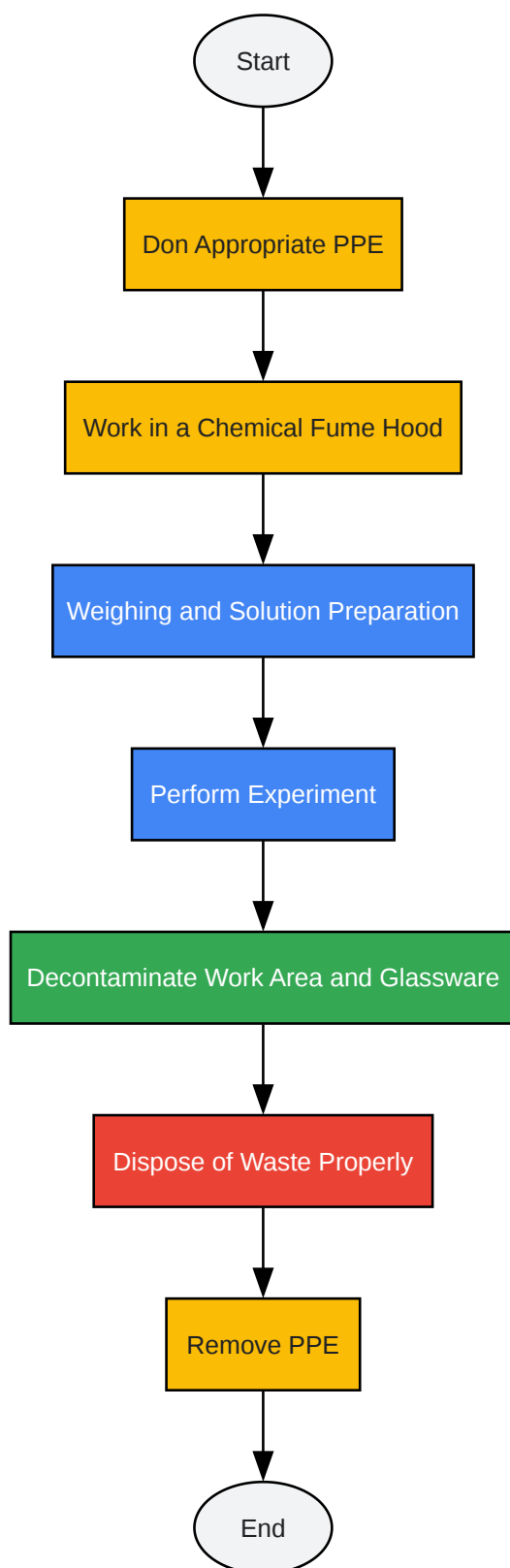
All personnel handling CPNP must wear the following PPE:

- Gloves: Chemical-resistant gloves (e.g., nitrile).

- Eye Protection: Safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood. If inhalation risk is high, a respirator may be necessary.

General Handling Workflow

The following workflow should be followed when handling CPNP:



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Caption: General workflow for handling **1-Cyclopentyl-4-nitrosopiperazine**.

Preparation of Stock Solutions

Objective: To prepare a stock solution of CPNP at a desired concentration.

Materials:

- **1-Cyclopentyl-4-nitrosopiperazine**
- Appropriate solvent (e.g., DMSO, Methanol)
- Calibrated balance
- Volumetric flasks
- Pipettes

Protocol:

- Ensure all work is conducted in a chemical fume hood.
- Tare a clean, dry vial on the balance.
- Carefully transfer the required amount of CPNP to the vial and record the weight.
- Add a small amount of the chosen solvent to dissolve the CPNP completely.
- Transfer the solution to a volumetric flask of the desired final volume.
- Rinse the vial with additional solvent and add the rinsing to the volumetric flask to ensure a complete transfer.
- Add solvent to the volumetric flask up to the calibration mark.
- Cap the flask and invert several times to ensure homogeneity.
- Label the stock solution clearly with the compound name, concentration, solvent, and date of preparation.
- Store the stock solution under the recommended storage conditions.

Storage Guidelines

Proper storage is crucial to maintain the stability and integrity of CPNP.

Table 3: Recommended Storage Conditions

Parameter	Recommendation
Temperature	Refrigerated at 0-10°C or 2-8°C. [1] [3] [5] [8] Some suppliers recommend -20°C for long-term storage. [4]
Atmosphere	Store under an inert gas (e.g., Argon, Nitrogen). [1]
Container	Keep container tightly closed.
Light/Air/Heat	Protect from light, air, and heat. [1]
Location	Store in a well-ventilated place.

Emergency Procedures

Spill Response

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection.
- Contain the spill using an inert absorbent material.
- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Decontaminate the spill area with an appropriate cleaning agent.

First Aid Measures

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.

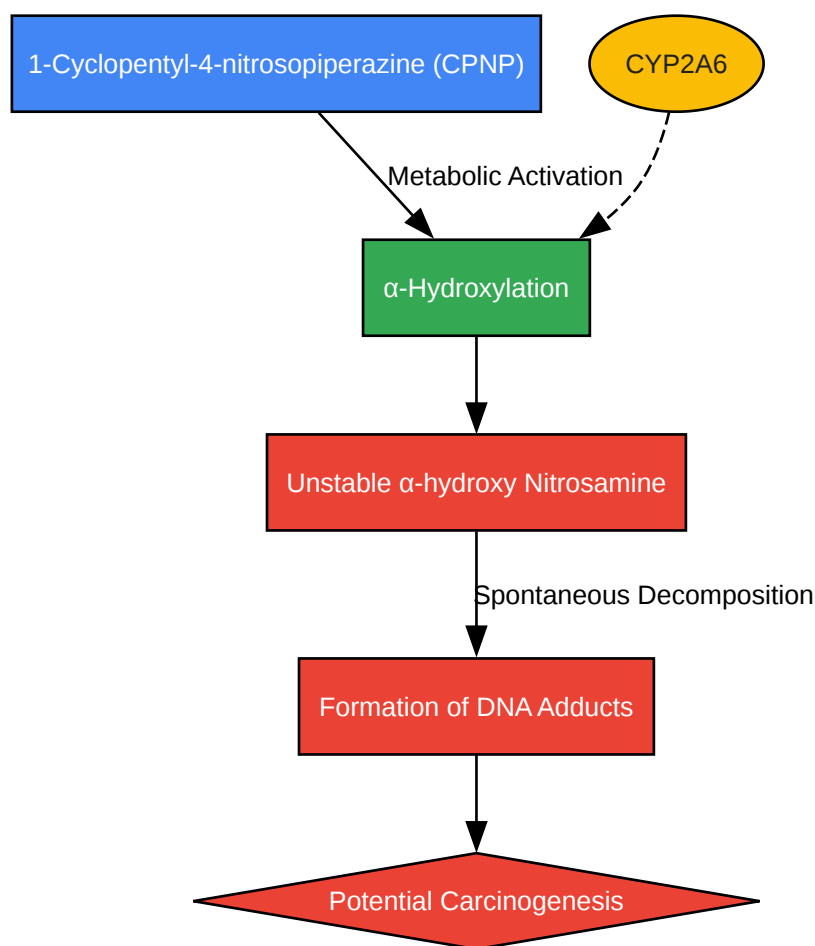
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Immediately call a POISON CENTER or doctor.
- If on Skin (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Waste Disposal

Dispose of CPNP and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of down the drain.

Proposed Metabolic Activation Pathway

The bioactivation of nitrosamines like CPNP is primarily initiated by Cytochrome P450 (CYP) enzymes through α -hydroxylation.^[1] For CPNP, CYP2A6 is a likely key enzyme involved in this process.^[1]



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Caption: Proposed metabolic activation pathway of CPNP.

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